

# Technical Guide: 2,3-Dichloro-4,5-difluorobenzonitrile

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## Compound of Interest

Compound Name: 2,3-Dichloro-4,5-difluorobenzonitrile

Cat. No.: B185997

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Disclaimer: The compound **2,3-Dichloro-4,5-difluorobenzonitrile** is a highly specialized chemical. As of the latest literature review, a specific CAS (Chemical Abstracts Service) number has not been assigned to this exact isomer. The information presented in this guide is based on available data for closely related analogs and predicted chemical properties. All experimental work should be conducted with the utmost caution and under the supervision of qualified personnel.

## Introduction

**2,3-Dichloro-4,5-difluorobenzonitrile** is a halogenated aromatic nitrile. The unique arrangement of electron-withdrawing chloro and fluoro substituents on the benzonitrile framework suggests its potential as a versatile building block in medicinal chemistry and materials science. The nitrile group can be readily transformed into other functional groups, such as amines, carboxylic acids, and tetrazoles, making it a valuable intermediate for the synthesis of complex organic molecules. This guide provides an overview of the anticipated properties, a plausible synthetic approach, and safety considerations for this compound.

## Chemical and Physical Properties

While experimental data for **2,3-Dichloro-4,5-difluorobenzonitrile** is not available, the following table summarizes the properties of structurally similar compounds to provide an

estimated profile.

Property	2,3-Dichloro-4-fluorobenzonitrile	2-Chloro-4,5-difluorobenzonitrile	2,4-Dichloro-5-fluorobenzonitrile	Predicted: 2,3-Dichloro-4,5-difluorobenzonitrile
CAS Number	908123-82-0[1][2][3][4]	135748-34-4[5][6][7][8][9]	128593-93-1[10][11][12][13][14]	Not Assigned
Molecular Formula	C <sub>7</sub> H <sub>2</sub> Cl <sub>2</sub> FN	C <sub>7</sub> H <sub>2</sub> ClF <sub>2</sub> N	C <sub>7</sub> H <sub>2</sub> Cl <sub>2</sub> FN	C <sub>7</sub> HCl <sub>2</sub> F <sub>2</sub> N
Molecular Weight	190.00 g/mol [1][2]	173.55 g/mol [5][6][7]	190.00 g/mol [10]	208.00 g/mol
Appearance	White to light yellow solid[11]	-	-	Predicted to be a solid at room temperature
Storage	Sealed in dry, room temperature[1]	-	-	Store in a cool, dry, well-ventilated area

## Proposed Synthetic Pathway

A plausible synthetic route to **2,3-Dichloro-4,5-difluorobenzonitrile** can be extrapolated from the synthesis of its corresponding benzoyl chloride. The key precursor would be 2,3-dichloro-4,5-difluorobenzoic acid.

A potential multi-step synthesis could involve:

- Nitration of a suitable dichlorodifluorobenzene precursor.
- Reduction of the nitro group to an amine.
- Sandmeyer reaction to introduce the nitrile group.

Alternatively, a more direct route starting from 2,3-dichloro-4,5-difluorobenzoic acid is proposed below.

## Experimental Protocol: Synthesis from 2,3-dichloro-4,5-difluorobenzoic acid

This protocol is adapted from the synthesis of 2,3-Dichloro-4,5-difluorobenzoyl chloride[15].

Materials:

- 2,3-dichloro-4,5-difluorobenzoic acid
- Thionyl chloride ( $\text{SOCl}_2$ )
- Dimethylformamide (DMF) (catalytic amount)
- Anhydrous ammonia ( $\text{NH}_3$ )
- Dehydrating agent (e.g., Phosphorus pentoxide -  $\text{P}_2\text{O}_5$  or Trifluoroacetic anhydride - TFAA)
- Anhydrous solvent (e.g., Toluene, Dichloromethane)

Procedure:

- **Acid Chloride Formation:** A solution of 2,3-dichloro-4,5-difluorobenzoic acid in an excess of thionyl chloride with a catalytic amount of DMF is refluxed for 2-3 hours. The excess thionyl chloride is then removed by distillation to yield crude 2,3-dichloro-4,5-difluorobenzoyl chloride.[15]
- **Amide Formation:** The crude acid chloride is dissolved in an anhydrous solvent and cooled in an ice bath. Anhydrous ammonia gas is bubbled through the solution, or a solution of ammonia in an appropriate solvent is added dropwise, to form 2,3-dichloro-4,5-difluorobenzamide.
- **Dehydration to Nitrile:** The resulting amide is treated with a dehydrating agent such as phosphorus pentoxide or trifluoroacetic anhydride in an anhydrous solvent and heated to yield **2,3-dichloro-4,5-difluorobenzonitrile**.

- Purification: The final product can be purified by recrystallization or column chromatography.

## Safety and Handling

Based on the safety data for analogous compounds such as 2,3-Dichloro-4-fluorobenzonitrile, the following hazards should be considered<sup>[1]</sup><sup>[2]</sup>:

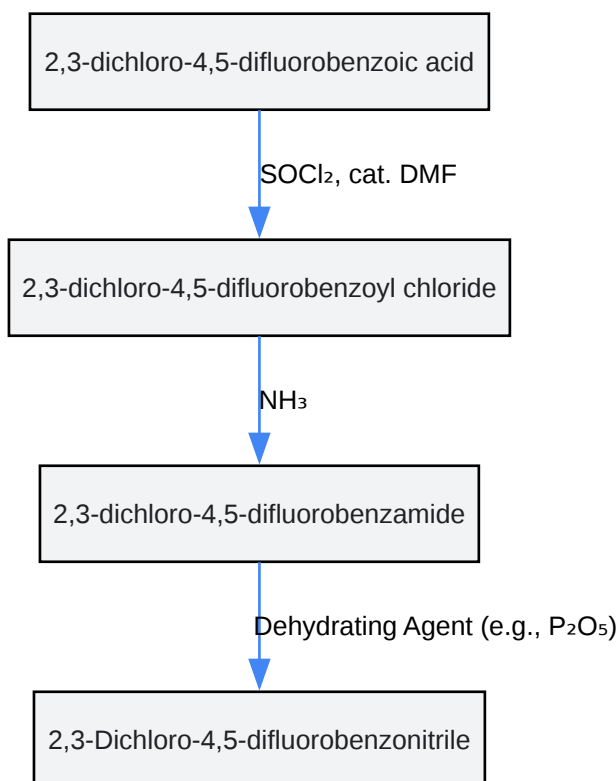
- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.<sup>[2]</sup>
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.<sup>[2]</sup>
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.<sup>[2]</sup>

## Visualizations

### Proposed Synthetic Workflow



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